

Spectroscopic Profile of 2-Bromo-5-fluoroaniline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-fluoroaniline

Cat. No.: B094856

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This technical guide provides a comprehensive overview of the key spectroscopic data for the compound **2-Bromo-5-fluoroaniline** (CAS No. 1003-99-2). Aimed at researchers, scientists, and professionals in drug development, this document compiles essential Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols.

Summary of Spectroscopic Data

The following tables summarize the quantitative spectroscopic data obtained for **2-Bromo-5-fluoroaniline**.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ ppm)	Multiplicity	Coupling Constant (J Hz)	Integration	Assignment
7.31	dd	8.81, 5.79	1H	Ar-H
6.46	dd	10.20, 2.90	1H	Ar-H
6.34	td	8.44, 2.77	1H	Ar-H
4.15	s	-	2H	-NH ₂

Solvent: CDCl₃, Frequency: 400 MHz

Table 2: ¹³C NMR Spectroscopic Data

Detailed quantitative ¹³C NMR data for **2-Bromo-5-fluoroaniline**, including specific chemical shifts, is not readily available in the public domain through the conducted searches. General spectral information is indicated to be available from commercial suppliers.

Table 3: IR Spectroscopic Data

A detailed peak list from the IR spectrum of **2-Bromo-5-fluoroaniline** is not specified in the available resources. General spectral information is indicated to be available from commercial suppliers.

Table 4: Mass Spectrometry Data

m/z	Ion Type
189.94	[M+H] ⁺

Calculated for C₆H₅BrFN: 188.96

Experimental Protocols

The following sections detail the generalized methodologies for acquiring the spectroscopic data presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **2-Bromo-5-fluoroaniline** was prepared in deuteriochloroform (CDCl₃). The ¹H NMR spectrum was recorded on a 400 MHz spectrometer. The data was processed, and the chemical shifts were referenced to the residual solvent peak.

Infrared (IR) Spectroscopy

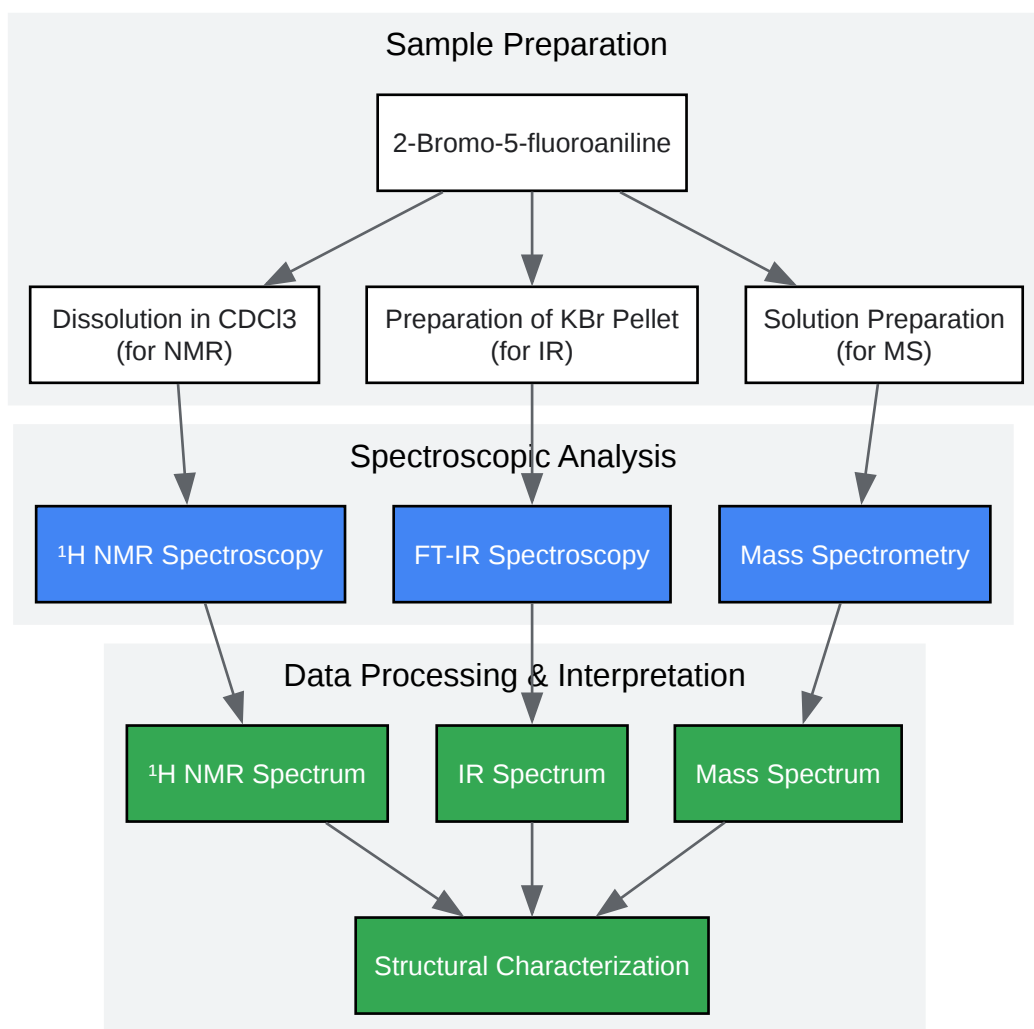
The IR spectrum of solid **2-Bromo-5-fluoroaniline** can be obtained using the KBr pellet method. A small amount of the sample is intimately mixed with dry potassium bromide powder and pressed into a thin, transparent disk. The spectrum is then recorded using a Fourier Transform Infrared (FT-IR) spectrometer.

Mass Spectrometry (MS)

Mass spectral analysis was performed using an electrospray ionization (ESI) source to generate the $[M+H]^+$ ion. The sample was introduced into the mass spectrometer, and the mass-to-charge ratio of the resulting ions was measured.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **2-Bromo-5-fluoroaniline**.



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Spectroscopic Analysis Workflow

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com